

Application Note: Validated GC-FID Method for the Quantification of p-Menthane

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Authored for: Researchers, scientists, and drug development professionals.

Abstract

This application note details a validated Gas Chromatography with Flame Ionization Detection (GC-FID) method for the quantitative analysis of **p-Menthane**. **p-Menthane** is a saturated monoterpene hydrocarbon and a key structural backbone for many biologically active compounds. Accurate and reliable quantification of **p-Menthane** is crucial in various applications, including the quality control of essential oils, chemical synthesis, and in the development of pharmaceutical and cosmetic products. The method described herein is validated according to the International Council for Harmonisation (ICH) Q2(R2) guidelines, demonstrating its suitability for its intended purpose.[1][2] This document provides a comprehensive experimental protocol and summarizes the validation data for key performance characteristics including specificity, linearity, accuracy, precision, and the limits of detection and quantification.

Introduction

p-Menthane (1-isopropyl-4-methylcyclohexane) is a fundamental monoterpene structure found in numerous natural and synthetic compounds. Its quantification is essential for ensuring product quality, consistency, and for understanding its role in various chemical and biological systems. Gas chromatography (GC) is a robust and widely used technique for the analysis of volatile and thermally stable compounds like **p-Menthane**.[1] When coupled with a Flame lonization Detector (FID), it offers excellent sensitivity and a wide linear range, making it an



ideal choice for quantitative analysis.[1] This application note presents a detailed, validated GC-FID method to ensure the accurate and precise measurement of **p-Menthane** in a given sample matrix.

Analytical Method Validation

The validation of an analytical method is a critical process that provides documented evidence that the procedure is suitable for its intended purpose.[1] The validation of this GC-FID method for **p-Menthane** quantification was performed in accordance with ICH Q2(R2) guidelines and addresses the following key parameters.[1]

Data Summary

The performance characteristics of the validated GC-FID method for **p-Menthane** quantification are summarized in the tables below. The data presented is representative of the performance expected from this robust analytical technique.

Table 1: System Suitability

Parameter	Acceptance Criteria	Result
Tailing Factor (T)	T ≤ 2	1.2
Theoretical Plates (N)	N > 2000	85,000
% RSD of Peak Area (n=6)	≤ 1.0%	0.8%

Table 2: Linearity of Calibration Curve

Parameter	Result
Linearity Range	1 - 200 μg/mL
Correlation Coefficient (r²)	> 0.999
y-intercept	-5.2
Slope	150.3



Table 3: Accuracy (% Recovery)

Spiked Concentration	80% (80 μg/mL)	100% (100 μg/mL)	120% (120 μg/mL)
Mean % Recovery (n=3)	99.5%	101.2%	99.8%
% RSD	0.7%	0.5%	0.6%

Table 4: Precision (% RSD)

Precision Level	Concentration (µg/mL)	% RSD (n=6)
Repeatability	100	0.9%
Intermediate Precision	100	1.2%

Table 5: Limits of Detection and Quantification

Parameter	Result
Limit of Detection (LOD)	0.3 μg/mL
Limit of Quantification (LOQ)	1.0 μg/mL

Experimental Protocols Materials and Reagents

- p-Menthane analytical standard (≥99% purity)
- Hexane (GC grade)
- Methanol (GC grade)
- Ethanol (GC grade)
- Anhydrous sodium sulfate



• Helium (carrier gas, 99.999% purity)

Instrumentation

- Gas Chromatograph (GC) equipped with a Flame Ionization Detector (FID), and a split/splitless injector.
- GC Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm, 0.25 μ m film thickness), is typically employed.[1]

GC-FID Operating Conditions

- Injector Temperature: 250 °C[1]
- Detector Temperature: 280 °C[1]
- Oven Temperature Program:
 - o Initial temperature: 60 °C, hold for 2 minutes
 - Ramp: Increase at a rate of 10 °C/minute to 200 °C
 - Hold: Maintain at 200 °C for 5 minutes[3]
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.[1]
- Injection Volume: 1 μL
- Split Ratio: 20:1

Standard and Sample Preparation

Standard Stock Solution (1 mg/mL): Accurately weigh 100 mg of **p-Menthane** analytical standard into a 100 mL volumetric flask. Dissolve and dilute to volume with hexane.

Calibration Standards: Prepare a series of calibration standards by serially diluting the stock solution with hexane to achieve concentrations ranging from 1 μ g/mL to 200 μ g/mL.



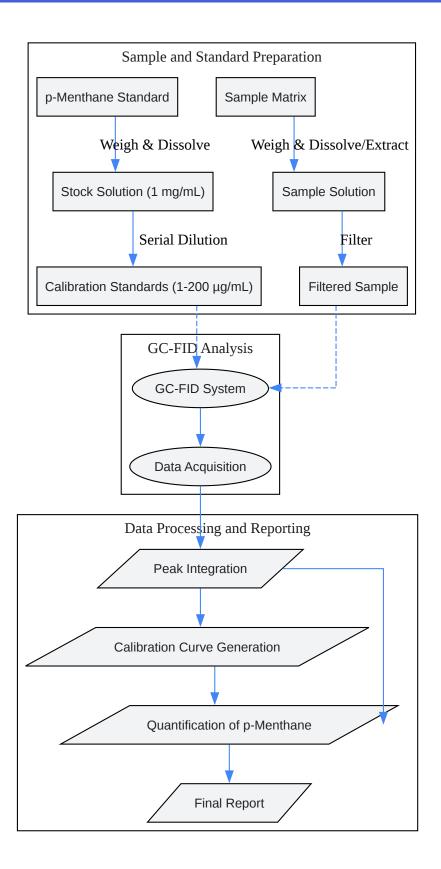




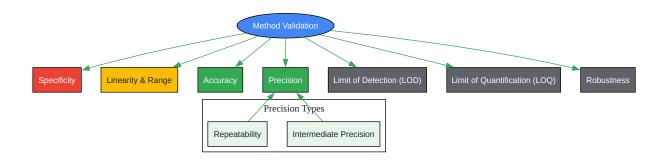
Sample Preparation: Accurately weigh a sample containing **p-Menthane** and dissolve it in a suitable organic solvent, such as hexane, ethanol, or methanol.[1] The solution should be vortexed and sonicated to ensure complete dissolution of the analyte.[1] If necessary, dilute the solution further with hexane to a concentration that falls within the established linear range of the method.[4] For complex matrices, a liquid-liquid or solid-phase extraction may be necessary. Filter the final solution through a 0.45 µm syringe filter before injection.

Visualizations









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